

Personal protective equipment for handling Dimethyl Glutarate

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Compound of Interest

Compound Name: Dimethyl Glutarate

Cat. No.: B1670675

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Safe Handling and Disposal of Dimethyl Glutarate

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **Dimethyl Glutarate**. Adherence to these procedures is critical for ensuring laboratory safety and proper chemical management.

Physicochemical Data and Exposure Limits

Proper handling of **Dimethyl Glutarate** begins with an understanding of its physical and chemical properties. This data is crucial for risk assessment and the implementation of appropriate safety controls.

Property	Value
Physical State	Liquid[1][2]
Appearance	Colorless[2]
Odor	Ester-like or Odorless[1][2]
Molecular Weight	160.17 g/mol
Boiling Point	210 - 215 °C / 410 - 419 °F
Melting Point	-37 °C / -34.6 °F
Flash Point	103 °C / 217.4 °F
Autoignition Temperature	365 °C / 689 °F
Specific Gravity	1.09 @ 20°C
Water Solubility	Partly miscible
Occupational Exposure Limits	No specific occupational exposure limit values have been established. It is recommended to handle in a well-ventilated area.

Operational Protocol for Handling Dimethyl Glutarate

A systematic approach to handling **Dimethyl Glutarate** is essential to minimize exposure risk. The following protocol outlines the necessary steps from preparation to storage.

Engineering Controls

- **Ventilation:** Always handle **Dimethyl Glutarate** in a well-ventilated area. Use of a chemical fume hood is recommended, especially when heating or creating aerosols.
- **Safety Equipment:** Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Dimethyl Glutarate**:

- **Eye Protection:** Wear safety goggles with side-shields to protect against splashes.
- **Hand Protection:** Use impervious chemical-resistant gloves, such as nitrile rubber.
- **Skin and Body Protection:** A lab coat or a chemical-resistant apron should be worn to prevent skin contact. In cases of large-scale operations, impervious clothing that covers the entire body may be necessary.
- **Respiratory Protection:** Under normal laboratory conditions with adequate ventilation, respiratory protection is not typically required. For emergencies, such as a large spill, or when working in a poorly ventilated area, a NIOSH-approved respirator with an organic vapor cartridge is necessary.

Handling Procedures

- **Personal Hygiene:** Avoid contact with skin, eyes, and clothing. Do not inhale vapors or mists. Do not eat, drink, or smoke in the laboratory area where **Dimethyl Glutarate** is handled. Wash hands thoroughly after handling.
- **Avoiding Incompatibilities:** Keep the substance away from strong oxidizing agents, reducing agents, acids, and alkalis.

Storage Requirements

- **Container:** Store in the original, tightly sealed container.
- **Conditions:** Keep the container in a cool, dry, and well-ventilated area, away from sources of heat or ignition.
- **Segregation:** Store away from the incompatible materials mentioned above.

Emergency and First Aid Procedures

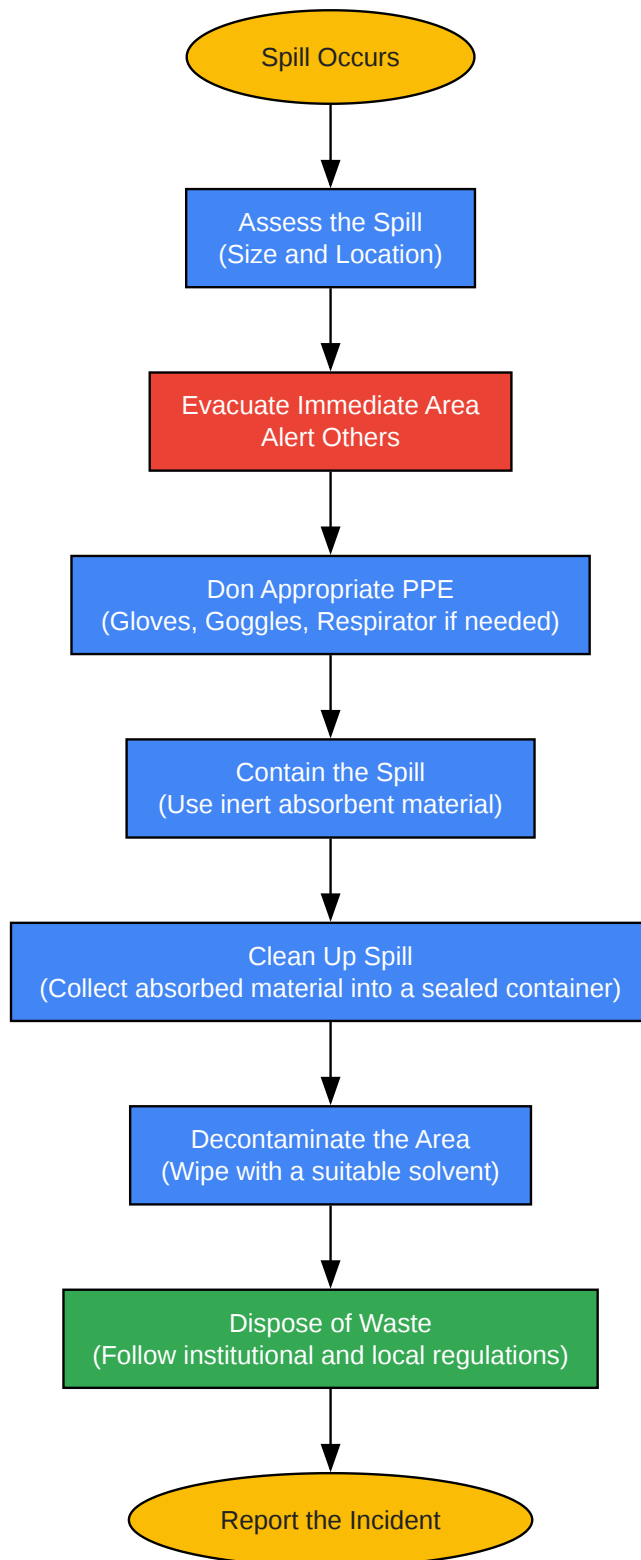
Immediate and appropriate first aid is critical in the event of an exposure.

- **Eye Contact:** Immediately flush the eyes with large amounts of water for at least 15 minutes, making sure to lift the upper and lower eyelids occasionally. Remove contact lenses if it is safe to do so. Seek prompt medical attention.
- **Skin Contact:** Immediately remove any contaminated clothing. Wash the affected skin area with soap and plenty of water. If irritation occurs and persists, seek medical attention.
- **Inhalation:** Move the affected individual to an area with fresh air at once. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink a glass of water. Seek immediate medical attention.

Spill Management Workflow

In the event of a spill, a structured response is crucial to ensure safety and minimize environmental contamination.

Dimethyl Glutarate Spill Response



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References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. fishersci.dk [fishersci.dk]
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